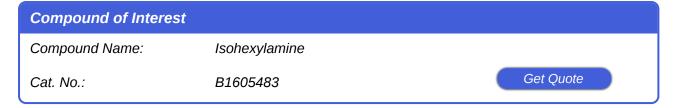


Isohexylamine: A Comprehensive Safety and Handling Guide for Laboratory Professionals

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An In-depth Technical Guide

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a detailed overview of the safety data and handling precautions for **Isohexylamine** (also known as 4-methylpentan-1-amine).

Core Safety and Physical Properties

Isohexylamine is a flammable and corrosive liquid that requires careful handling to prevent adverse health effects and ensure laboratory safety. The following tables summarize its key physical and chemical properties, as well as its hazard classifications.

Physical and Chemical Properties of Isohexylamine



Property	Value	Source
CAS Number	5344-20-7	[1][2]
Molecular Formula	C ₆ H ₁₅ N	[1][2]
Molecular Weight	101.19 g/mol	[1][2]
Appearance	Clear, colorless liquid	[3][4]
Boiling Point	125 °C at 760 mmHg	[1]
Melting Point	-23 °C	[5]
Flash Point	25.7 °C	[1]
Density	0.768 g/cm ³ [1]	
Vapor Pressure	12.4 mmHg at 25 °C	[1]
Solubility	Soluble in water	[6][7]

GHS Hazard Classification



Hazard Class	Category	Hazard Statement	
Flammable Liquids	3	H226: Flammable liquid and vapour	
Acute Toxicity, Oral	3 or 4	H301/H302: Toxic if swallowed / Harmful if swallowed	
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	
Skin Corrosion/Irritation	1A/1B	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	
Acute Aquatic Toxicity	2	H401: Toxic to aquatic life	
Chronic Aquatic Toxicity	1 or 2	H410/H411: Very toxic to aquatic life with long lasting effects / Toxic to aquatic life with long lasting effects	

Note: The exact GHS classification may vary slightly between suppliers.[5][8]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **Isohexylamine**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8][9]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., Nitrile, Neoprene), safety goggles, a face shield, and a flame-retardant lab coat.[5][9]
- Avoid breathing vapors or mist.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][10]



- Use only non-sparking tools and take precautionary measures against static discharge.[5]
 [10]
- Do not eat, drink, or smoke when using this product.[5][8]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][8]
- Keep locked up or in an area accessible only to qualified or authorized persons. [5][8]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.
- The product is air-sensitive and should be stored under an inert atmosphere if possible.[5] [11]

Emergency Procedures

In the event of an emergency, follow these procedures:

First-Aid Measures:

- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.
 Immediately call a POISON CENTER or doctor.[6][8]
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor.[6][8]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[5][8]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[6][8]

Fire-Fighting Measures:



- Suitable extinguishing media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[6][12]
- Specific hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[5][6] Containers may explode when heated.[6]
 Hazardous combustion products include carbon oxides and nitrogen oxides.[8]
- Protective equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Accidental Release Measures:

- Evacuate personnel to a safe area.[6]
- Remove all sources of ignition.[6]
- Ensure adequate ventilation.[8]
- Wear appropriate personal protective equipment.[8]
- Contain the spill with inert absorbent material (e.g., sand, vermiculite) and collect it for disposal in a suitable, closed container.[6][13]
- Do not let the product enter drains.[5][8]

Toxicological Information and Experimental Protocols

While specific toxicological studies on **Isohexylamine** are not extensively published, data from suppliers and related compounds provide insight into its toxicity profile. The primary hazards are its corrosive nature and acute toxicity if swallowed, inhaled, or in contact with skin.[5][8]

Acute Toxicity Data

Route	Species	Value	Remarks
Dermal	Rabbit	LD50: 956 mg/kg	(Lit.)



Source: Sigma-Aldrich Safety Data Sheet[8]

Experimental Protocols for Toxicity Testing

Standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are used to assess the toxicity of chemicals like **Isohexylamine**. Below are summaries of key experimental methodologies.

Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

This method is designed to estimate the LD50 value with a reduced number of animals. The procedure involves dosing animals one at a time at 48-hour intervals. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. The test is concluded when a stopping criterion is met, and the LD50 is calculated using the maximum likelihood method.[13][14]

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (OECD 431)

This in vitro test assesses the potential of a chemical to cause skin corrosion. It utilizes a reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin. The test chemical is applied topically to the tissue surface. Skin corrosion is identified by measuring the reduction in cell viability using an MTT assay.[3][5][7]

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD 492)

This in vitro method evaluates the potential of a chemical to cause serious eye damage. It uses a reconstructed human cornea-like epithelium model. The test chemical is applied to the epithelial surface, and eye irritation potential is assessed by the reduction in cell viability, again typically measured by an MTT assay.[4][6][15]

Potential Metabolic Pathway and Mechanism of Toxicity

Specific studies on the metabolic pathway of **Isohexylamine** are not readily available. However, based on the metabolism of other primary alkyl amines, it is plausible that







Isohexylamine is metabolized in the liver primarily by cytochrome P450 enzymes.[1][2] The metabolism of n-hexane, a structurally related compound, involves hydroxylation and subsequent oxidation to produce neurotoxic metabolites.[16] While **Isohexylamine**'s primary toxicity is related to its corrosivity, systemic toxicity could be influenced by its metabolites.

The corrosive effects of **Isohexylamine** are due to its basic nature, which can cause hydrolysis of lipids and proteins in tissues, leading to cell death and inflammation upon contact.

Visualizations

To further clarify the safety and handling procedures, the following diagrams illustrate key workflows and concepts.



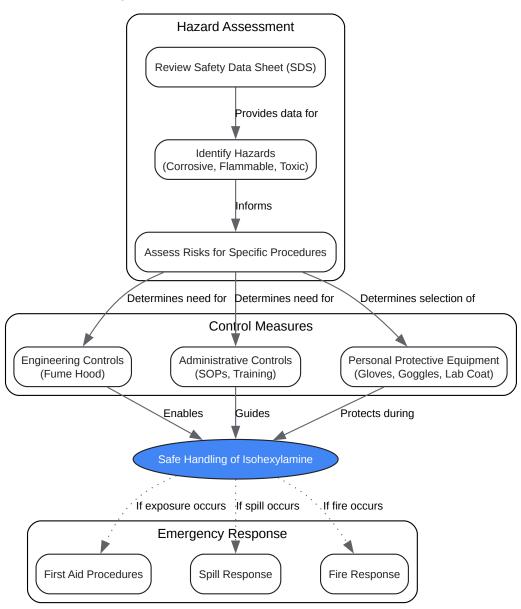


Figure 1: Hazard Identification and Control Workflow

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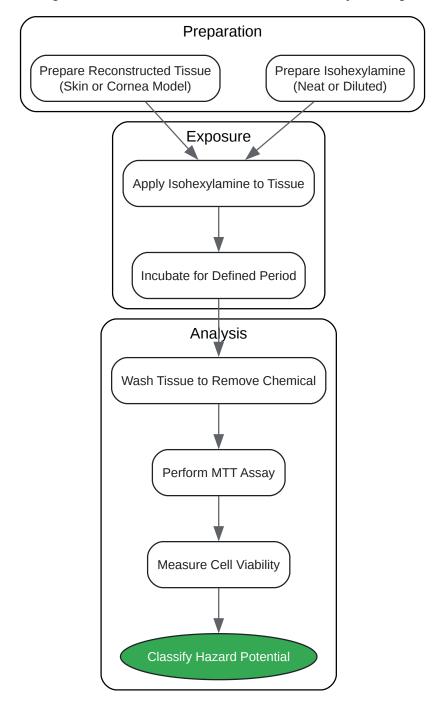


Figure 2: General Workflow for In Vitro Toxicity Testing

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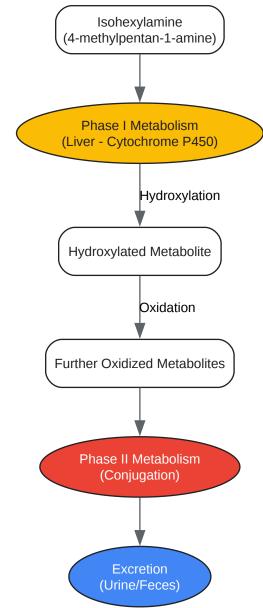


Figure 3: Inferred Metabolic Pathway of Isohexylamine

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